

Personal protective equipment for handling PF-06454589

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Compound of Interest

Compound Name: PF-06454589

Cat. No.: B609986

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Essential Safety and Handling Guide for PF-06454589

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the small molecule kinase inhibitor **PF-06454589**, ensuring laboratory safety and procedural accuracy.

This document provides critical safety and logistical information for the handling of **PF-06454589**. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

PF-06454589 is a substance with multiple significant hazards. The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Classification	Category	GHS Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Acute toxicity, Oral	2	H300: Fatal if swallowed
Acute toxicity, Inhalation	3	H331: Toxic if inhaled
Acute toxicity, Dermal	4	H312: Harmful in contact with skin
Skin corrosion	1B	H314: Causes severe skin burns and eye damage
Serious eye damage	1	H318: Causes serious eye damage
Reproductive toxicity	1B	H360: May damage fertility or the unborn child
Specific target organ toxicity - single exposure	3 (Respiratory system)	H335: May cause respiratory irritation
Aspiration hazard	1	H304: May be fatal if swallowed and enters airways
Short-term (acute) aquatic hazard	2	H401: Toxic to aquatic life
Long-term (chronic) aquatic hazard	3	H412: Harmful to aquatic life with long lasting effects

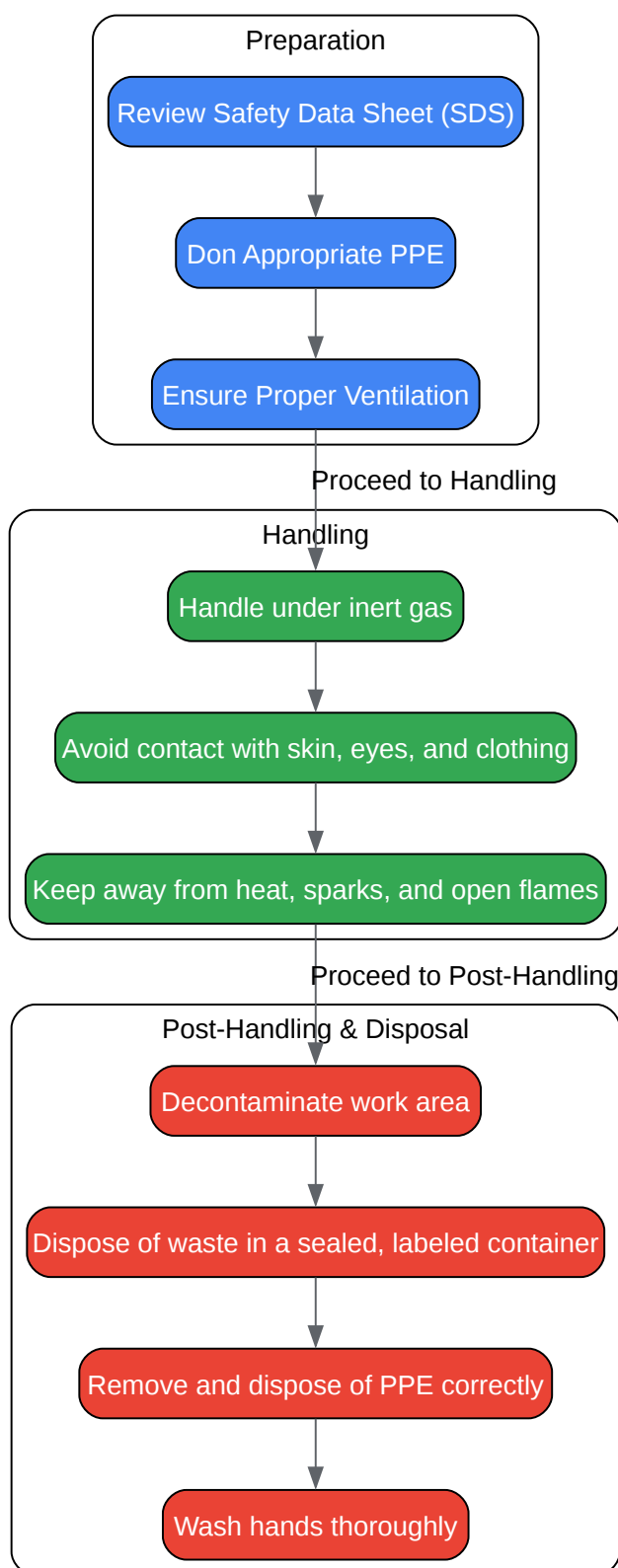
Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **PF-06454589**.

Body Part	Required PPE	Specifications and Procedures
Hands	Chemical-resistant gloves	Gloves must be inspected for integrity before each use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves immediately after use in accordance with laboratory and local regulations. Wash and dry hands thoroughly after handling.
Eyes/Face	Safety glasses with side-shields, face shield	Wear appropriate eye and face protection to prevent contact. In case of splashing, a face shield is required.
Skin/Body	Protective clothing	Wear a lab coat or other protective clothing. Immediately change any contaminated clothing. Preventive skin protection should be applied.
Respiratory	Self-contained breathing apparatus	In areas of danger or potential exposure to vapors or aerosols, a self-contained breathing apparatus is required. Ensure adequate ventilation at all times.

Operational and Handling Protocols

A clear workflow is essential for the safe handling of **PF-06454589**. The following diagram outlines the key steps from preparation to disposal.



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*Workflow for Safe Handling of **PF-06454589**.*

Key Handling Precautions:

- Handle and store the substance under an inert gas.
- Keep the container tightly closed in a dry and well-ventilated place.
- Keep away from heat and sources of ignition.
- Take precautionary measures against static discharge.
- Never allow the product to come into contact with water during storage.
- The product is supplied under the TSCA R&D Exemption and may not be used for non-exempt commercial purposes without appropriate consent[1].

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. Call a physician immediately. If breathing has stopped, provide artificial respiration.
Skin Contact	Take off all contaminated clothing immediately. Rinse skin with water/shower. Call a physician immediately.
Eye Contact	Rinse out with plenty of water. Immediately call an ophthalmologist. Remove contact lenses if present and easy to do so.
Ingestion	Give the person two glasses of water to drink at most. Seek medical advice immediately.

For Spills and Leaks:

- Do not breathe vapors or aerosols. Avoid substance contact.

- Ensure adequate ventilation.
- Keep away from heat and sources of ignition.
- Evacuate the danger area, observe emergency procedures, and consult an expert.
- For non-emergency personnel, avoid substance contact and ensure adequate ventilation.
- Prevent fire extinguishing water from contaminating surface water or the ground water system.

Disposal Plan

Dispose of **PF-06454589** and its containers in accordance with all applicable local, state, and federal regulations. Contaminated materials and waste must be placed in an appropriately labeled, sealed container for disposal. Care should be taken to avoid environmental release.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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